

# Dibenzylamine molecular weight and formula

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Compound of Interest		
Compound Name:	Dibenzylamine	
Cat. No.:	B1670424	Get Quote

## **Dibenzylamine: Physicochemical Properties**

For Immediate Release

This technical data sheet provides fundamental physicochemical information for **Dibenzylamine**, a secondary amine utilized in various industrial and research applications. The following data has been compiled for researchers, scientists, and drug development professionals.

**Dibenzylamine** is an organic compound with the chemical formula C14H15N.[1][2][3][4] It is also represented as (C6H5CH2)2NH.[5] The molecular weight of **Dibenzylamine** is approximately 197.28 g/mol .

Below is a summary of the key quantitative data for **Dibenzylamine**:

Parameter	Value	Reference
Molecular Formula	C14H15N	
Molecular Weight	197.28 g/mol	_
Alternate Formula	(C6H5CH2)2NH	_

Note: Slight variations in molecular weight may be noted across different sources due to computational methods.



Further details on experimental protocols and signaling pathways are beyond the scope of this document.

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## References

- 1. Dibenzylamine | C14H15N | CID 7656 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dibenzylamine | 103-49-1 [chemicalbook.com]
- 3. Dibenzylamine Wikipedia [en.wikipedia.org]
- 4. Dibenzylamine [chembk.com]
- 5. DIBENZYLAMINE Ataman Kimya [atamanchemicals.com]
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